

A Comparative Review of Lissamine Green B in Ocular Surface Diagnostics

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Lissamine Green B (LG) is a vital dye increasingly utilized in ophthalmology for the assessment of ocular surface integrity.^[1] This comparison guide provides a comprehensive overview of LG's performance against other common ocular dyes, supported by experimental data, to aid in the selection of appropriate diagnostic tools for clinical and research applications.

Performance Comparison of Ocular Dyes

Lissamine Green B is primarily compared with Rose Bengal (RB) and Sodium Fluorescein (NaFl) for the diagnosis and monitoring of ocular surface diseases, particularly dry eye syndrome.

Staining Characteristics

LG and RB share similar staining patterns, primarily coloring devitalized or dead cells and mucus on the conjunctiva and cornea.^{[2][3][4]} This makes them superior to NaFl for assessing conjunctival damage, as NaFl is more effective at highlighting epithelial defects on the cornea.^{[2][5]} Studies have shown a good clinical correlation between the staining patterns of LG and RB.^[6] However, a key difference lies in their interaction with healthy cells. LG does not stain healthy epithelial cells, whereas RB has been shown to stain healthy, proliferating cells, which has led to the argument that RB is not a true "vital" dye.^{[5][7][8]}

Fluorescein, when used with a yellow barrier filter, has been suggested to be more sensitive in detecting conjunctival damage compared to LG and offers the advantage of simultaneous observation of both corneal and conjunctival issues.[9]

Patient Comfort and Toxicity

A significant advantage of Lissamine Green B is its superior patient tolerance. Multiple studies have consistently reported that LG causes less stinging and irritation upon instillation compared to Rose Bengal.[2][5][6][10] This improved comfort can be crucial in clinical trials and routine practice to ensure patient compliance and accurate assessments.

In terms of cytotoxicity, LG is considered less toxic to the ocular surface than RB.[5][11] In vitro studies on human corneal epithelial cells have demonstrated significantly higher cell viability with LG compared to RB at the same concentrations.[7]

Quantitative Data Summary

The following tables summarize quantitative data from comparative studies involving Lissamine Green B.

Table 1: Comparison of Staining Scores and Contrast

Dye Comparison	Staining Grade (Mean ± SD)	Contrast Score (Mean ± SD)	p-value	Reference
Fluorescein vs. Lissamine Green (Conjunctiva)	[9]			
Fluorescein with yellow filter	4.7 ± 2.5	34.6 ± 12.0 (temporal), 34.7 ± 10.3 (nasal)	0.005	[9]
Lissamine Green	4.1 ± 2.5	23.4 ± 8.1 (temporal), 21.0 ± 9.0 (nasal)	0.003	[9]

Table 2: In Vitro Cytotoxicity Comparison

Dye and Concentration	Cell Viability vs. Control	p-value	Reference
Lissamine Green vs. Rose Bengal	[7]		
1% Lissamine Green	92% greater than 1% Rose Bengal	0.013	[7]
0.5% Lissamine Green	81.2% greater than 0.5% Rose Bengal	0.006	[7]
0.1% Lissamine Green	Not significantly different from 0.1% Rose Bengal	0.83	[7]

Table 3: Consistency in Dry Eye Assessment

Test	Percentage of Consistent Results Between Visits	Reference
Lissamine Green Staining	66%	[12]
Schirmer's Test	33%	[12]

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of research findings. Below are summaries of experimental protocols from the cited literature.

Ocular Surface Staining with Lissamine Green and Rose Bengal

- Objective: To compare the staining patterns and patient comfort of 1% lissamine green and 1% rose bengal in patients with mild to moderate dry eye syndrome.[\[10\]](#)
- Study Design: A randomized, comparative, crossover study involving 30 patients (60 eyes). [\[10\]](#)

- Protocol:
 - Patients were randomly assigned to one of two groups.
 - Group A received 1% rose bengal instillation first, followed by 1% lissamine green after a washout period of at least one hour.[\[10\]](#)
 - Group B received the dyes in the reverse order.[\[10\]](#)
 - A topical anesthetic was administered before the instillation of each dye.[\[10\]](#)
 - Staining patterns were evaluated and patient discomfort was assessed using a questionnaire.[\[10\]](#)

In Vitro Cytotoxicity Assay of Lissamine Green and Rose Bengal

- Objective: To examine the effects of lissamine green and rose bengal on the viability of proliferating human corneal epithelial (HCE) cells in vitro.[\[7\]](#)
- Protocol:
 - HCE cells were cultured from explants of discarded corneoscleral rims.[\[7\]](#)
 - Experimental cells were exposed to 1%, 0.5%, or 0.1% of either lissamine green or rose bengal for 10 minutes.[\[7\]](#)
 - Control cells were exposed to a phosphate buffer solution (PBS).[\[7\]](#)
 - Cell viability was assessed and compared between the different dye concentrations.[\[7\]](#)
 - The staining of healthy HCE cells by each dye was also observed.[\[7\]](#)

Optimal Application of Lissamine Green Strips

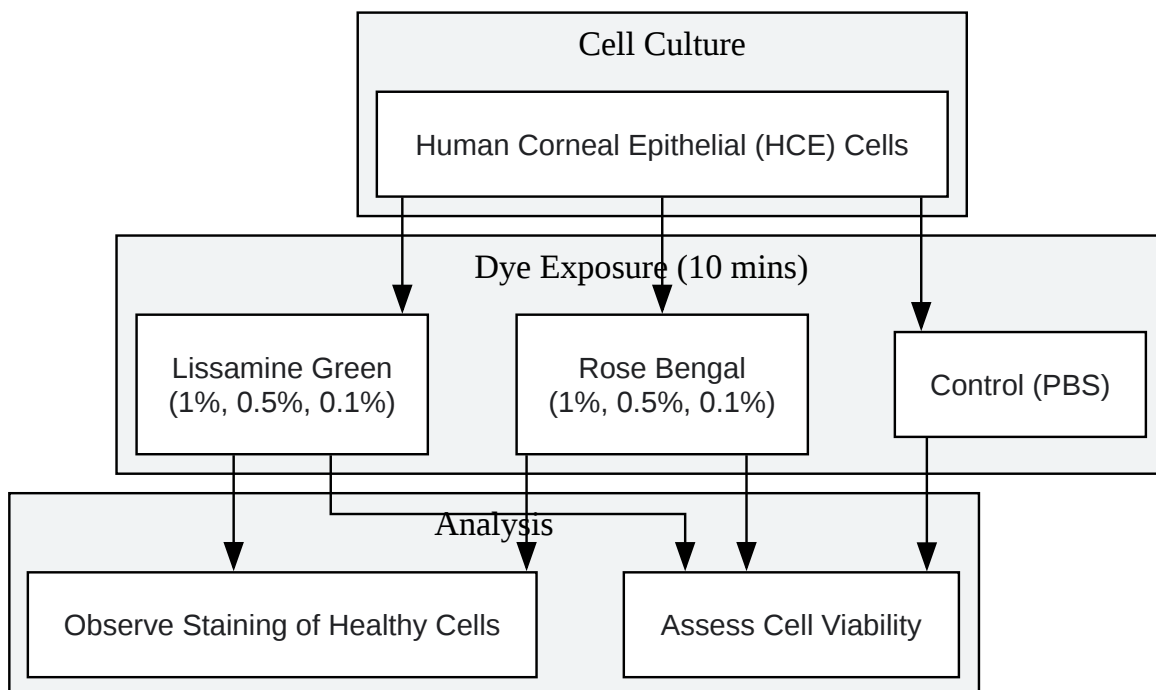
- Objective: To determine the optimal method for applying lissamine green strips to observe bulbar conjunctival staining.[\[13\]](#)

- Study Design: Researchers tested five different application methods on 22 subjects.[13]
- Protocols Tested:
 - Immediate application after wetting the strip.[13]
 - Application five seconds after wetting.[13]
 - Application ten seconds after wetting.[13]
 - Consecutive single applications of sodium fluorescein and lissamine green (applied five seconds after wetting), one minute apart.[13]
 - Two applications of the same lissamine green strip five seconds after wetting, one minute apart.[13]
- Evaluation: Punctate spot count and lissamine green staining intensity were assessed using slit-lamp photography at 30, 60, 90, and 400 seconds after application.[13]
- Conclusion: Two applications of the same lissamine green strip, five seconds after wetting and one minute apart, provided the best results for both punctate spot count and staining intensity.[13]

Visualized Workflows and Concepts

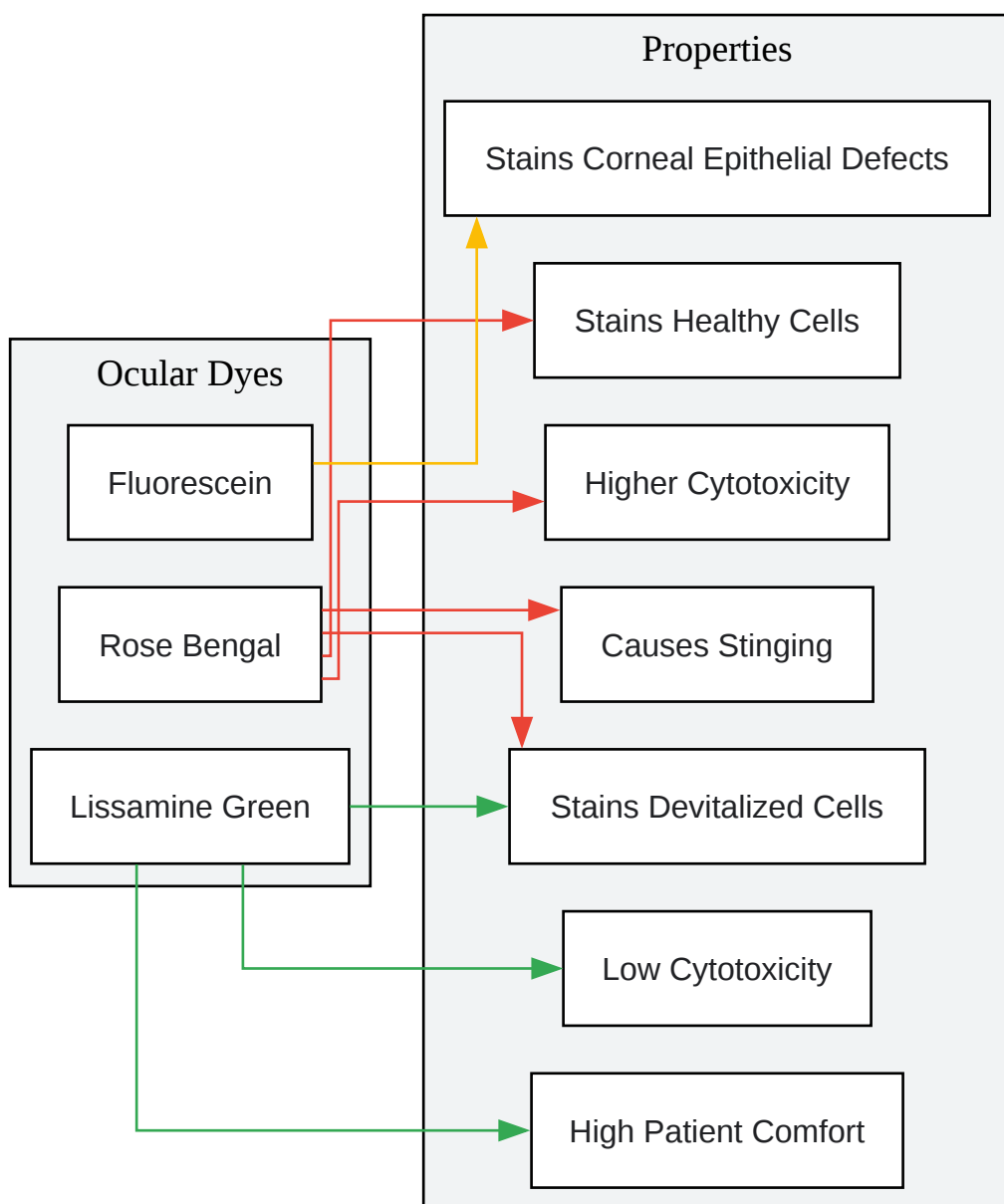
The following diagrams illustrate key experimental workflows and logical relationships in the comparative assessment of ocular dyes.

Caption: Crossover study design for comparing Rose Bengal and Lissamine Green.



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Caption: Workflow for in vitro cytotoxicity comparison of ocular dyes.



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- To cite this document: BenchChem. [A Comparative Review of Lissamine Green B in Ocular Surface Diagnostics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041107#literature-review-comparative-studies-involving-lissamine-green-b]

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